

Terutroban vs. Aspirin for Cerebrovascular Event Prevention: A Comparative Analysis

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A major clinical trial, the PERFORM (Prevention of cerebrovascular and cardiovascular Events of ischemic origin with teRutroban in patients with a history oF ischemic strOke or tRansient ischeMic attack) study, provides a head-to-head comparison of Terutroban and aspirin in the secondary prevention of cerebrovascular events.^{[1][2][3][4][5]} This guide offers a detailed examination of the study's findings, methodologies, and the pharmacological pathways of both drugs for researchers, scientists, and drug development professionals.

Efficacy and Safety Outcomes

The PERFORM trial was a large-scale, randomized, double-blind, parallel-group study that compared the efficacy and safety of Terutroban (30 mg daily) with aspirin (100 mg daily) in patients with a recent ischemic stroke or transient ischemic attack (TIA).^{[2][3][4][5][6]} The study was ultimately stopped prematurely due to futility, as Terutroban did not demonstrate superiority over aspirin.^{[1][2][4]}

Key Efficacy and Safety Data from the PERFORM Trial

Outcome Measure	Terutroban (n=9,556)	Aspirin (n=9,544)	Hazard Ratio (95% CI)
Primary Efficacy Endpoint	1091 (11%)	1062 (11%)	1.02 (0.94-1.12)
Composite of fatal or non-fatal ischemic stroke, fatal or non- fatal myocardial infarction, or other vascular death (excluding hemorrhagic death)			
Safety Endpoints			
Minor Bleedings	1147 (12%)	1045 (11%)	1.11 (1.02-1.21)
Major or Life- Threatening Bleedings	No significant difference	No significant difference	Not reported
Intracranial Haemorrhage	<2%	<2%	No significant difference

Data sourced from the PERFORM trial publications.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: The PERFORM Study

The PERFORM study was an international, multicenter trial involving 802 centers across 46 countries.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Patient Population: Eligible participants were men and women aged 55 years or older who had experienced an ischemic stroke within the previous three months or a TIA within the preceding eight days.[\[3\]](#)[\[7\]](#) A key inclusion criterion was the confirmation of the ischemic event and the ruling out of intracranial hemorrhage via CT scan or MRI.[\[7\]](#)

Randomization and Blinding: A total of 19,119 patients were randomized to receive either 30 mg of Terutroban daily or 100 mg of aspirin daily.[\[8\]](#) The study was conducted in a double-blind

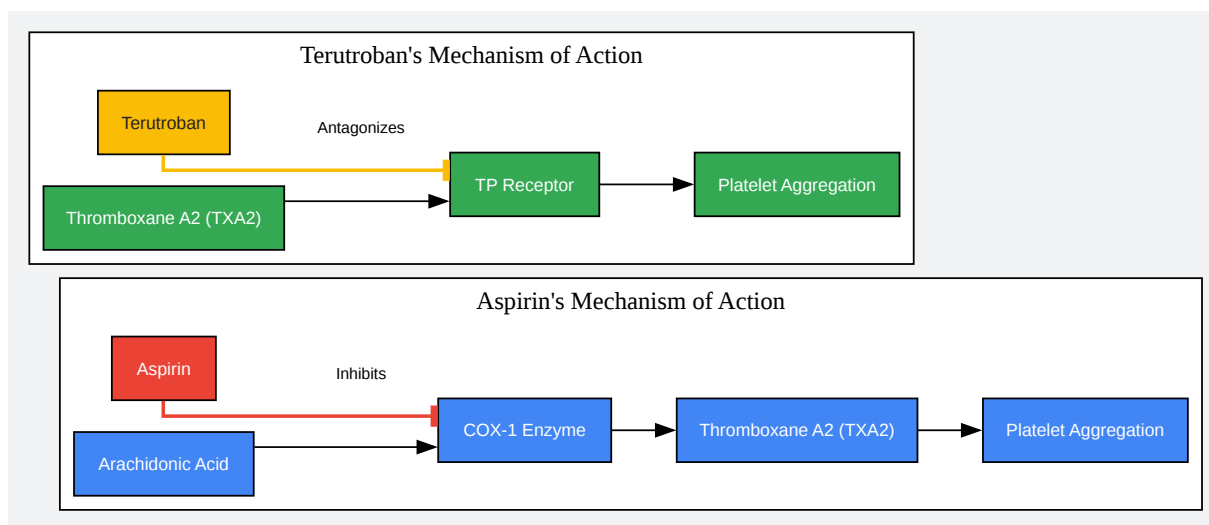
manner, meaning neither the patients nor the investigators knew which treatment was being administered.[2][3][4][5]

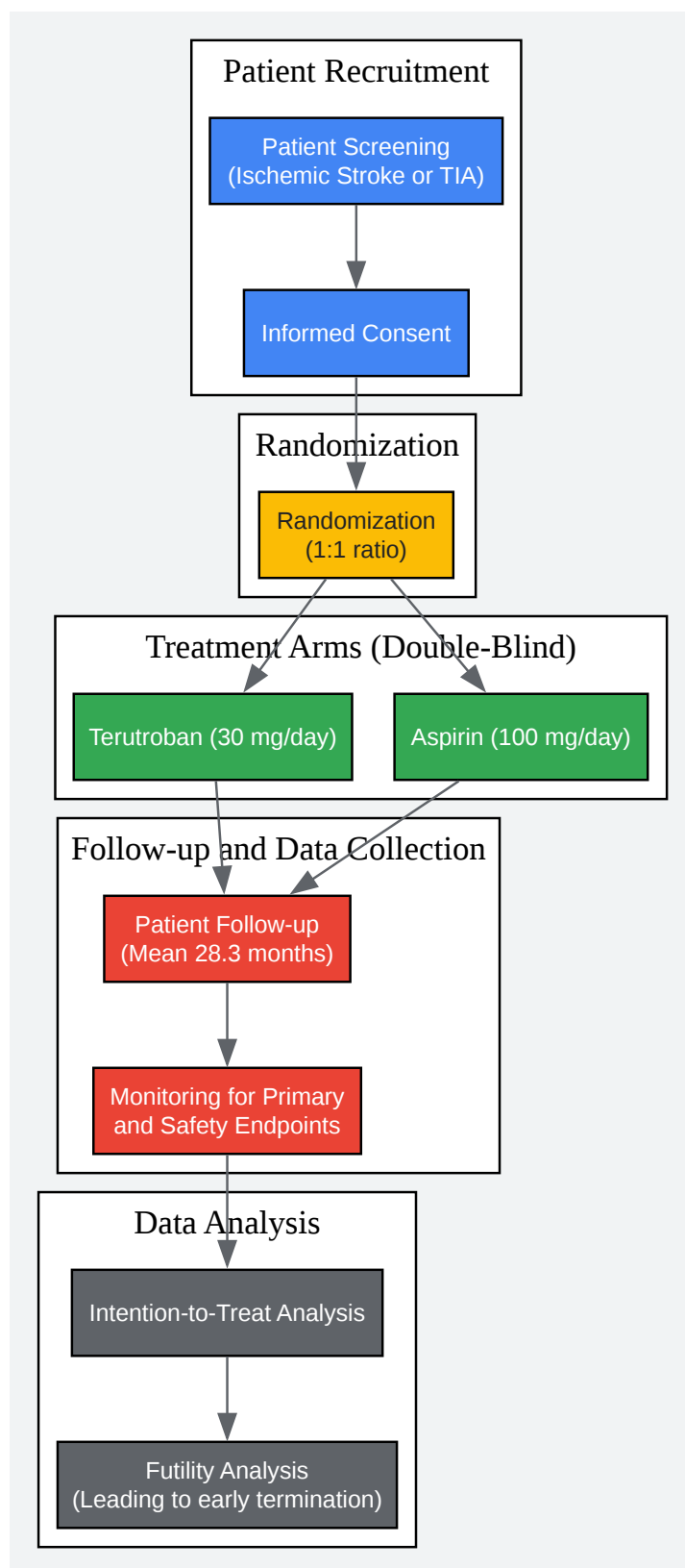
Endpoints: The primary efficacy endpoint was a composite of fatal or non-fatal ischemic stroke, fatal or non-fatal myocardial infarction, or other vascular death (excluding hemorrhagic death). [2][4][6] Safety was primarily assessed by monitoring for hemorrhagic events.[6]

Statistical Analysis: The study was designed to test for the superiority of Terutroban over aspirin, with a pre-planned non-inferiority analysis.[2][3] The analysis was based on the intention-to-treat principle, including all randomized patients.[2][4]

Mechanisms of Action: Signaling Pathways

Terutroban and aspirin both exhibit antiplatelet effects but through distinct mechanisms. Aspirin irreversibly inhibits the cyclooxygenase-1 (COX-1) enzyme, thereby blocking the production of thromboxane A2 (TXA2), a potent mediator of platelet aggregation.[9][10][11][12] Terutroban, on the other hand, is a selective antagonist of the thromboxane prostanoid (TP) receptor, blocking the effects of TXA2 at its receptor site.[1][9][12][13]





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